

An In-depth Technical Guide on (2-Bromopyridin-4-yl)methanamine

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Compound of Interest

Compound Name: (2-Bromopyridin-4-yl)methanamine

Cat. No.: B591545

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This guide provides essential chemical data for **(2-Bromopyridin-4-yl)methanamine**, a compound of interest for researchers, scientists, and professionals in the field of drug development. The following sections detail its molecular properties and illustrate the relationship between its nomenclature and fundamental chemical attributes.

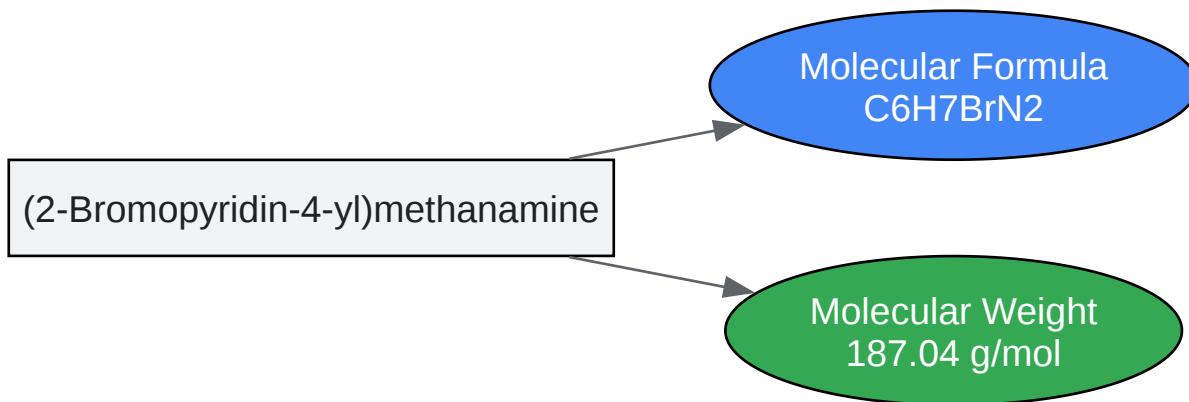
Core Molecular Data

The fundamental molecular characteristics of **(2-Bromopyridin-4-yl)methanamine** are summarized below. This data is crucial for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C6H7BrN2 ^[1]
Molecular Weight	187.04 g/mol ^[1]
IUPAC Name	(2-bromo-4-pyridinyl)methanamine ^[1]
CAS Number	858362-82-0 ^[1]

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the common chemical name of the compound and its key molecular identifiers.



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Compound Identification and Molecular Properties.

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References

- 1. (2-Bromopyridin-4-yl)methanamine | C6H7BrN2 | CID 29921604 - PubChem [pubchem.ncbi.nlm.nih.gov]
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